

Application Note: NMR Characterization of Avermectin B1a Monosaccharide

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Compound of Interest

Compound Name: *Avermectin B1a monosaccharide*

Cat. No.: *B12348838*

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Introduction

Avermectin B1a, a potent macrocyclic lactone produced by *Streptomyces avermitilis*, is a cornerstone of antiparasitic drugs in both veterinary and human medicine. Its complex structure, featuring a disaccharide moiety composed of two L-oleandrose units, is crucial for its biological activity. Understanding the structural integrity of Avermectin B1a and its potential degradation products is paramount for quality control, stability studies, and the development of new derivatives. One of the primary degradation products is the **Avermectin B1a monosaccharide**, formed by the acid-catalyzed hydrolysis of the terminal oleandrose unit. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structural elucidation of these compounds. This application note provides a detailed protocol for the NMR characterization of **Avermectin B1a monosaccharide**, including comprehensive 1D and 2D NMR data and experimental workflows.

Data Presentation

The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments for the oleandrose monosaccharide unit of Avermectin B1a, as identified from its degradation product (DP-1). Data was acquired in DMSO-d_6 at 400 MHz.^[1]

Table 1: ^1H NMR Data for the Oleandrose Monosaccharide Unit of Avermectin B1a

Atom	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1'	4.58	d	3.2
2'	1.55	m	
2'	1.95	m	
3'	3.10	m	
4'	3.25	m	
5'	3.55	m	
6'	1.10	d	6.2
3'-OCH ₃	3.33	s	

Table 2: ^{13}C NMR Data for the Oleandrose Monosaccharide Unit of Avermectin B1a

Atom	Chemical Shift (δ) ppm
1'	97.8
2'	35.5
3'	78.1
4'	70.0
5'	68.1
6'	18.2
3'-OCH ₃	56.5

Experimental Protocols

The following protocols are based on established methodologies for the NMR analysis of Avermectin B1a and its degradation products.[\[1\]](#)

Sample Preparation

- Isolation: **Avermectin B1a monosaccharide** (DP-1) can be generated via controlled acid hydrolysis of Avermectin B1a. The resulting mixture is then purified using semi-preparative HPLC.
- Sample for NMR: An appropriate amount of the purified **Avermectin B1a monosaccharide** is dissolved in deuterated dimethyl sulfoxide (DMSO-d₆).

NMR Data Acquisition

All NMR experiments are performed on a 400 MHz NMR spectrometer.

a. ¹H NMR Spectroscopy:

- Purpose: To determine the chemical shifts, multiplicities, and coupling constants of all protons.
- Pulse Program: Standard single-pulse experiment.
- Key Parameters:
 - Spectral Width: Appropriate range to cover all proton signals (e.g., 0-10 ppm).
 - Acquisition Time: ~2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64, depending on sample concentration.

b. ¹³C NMR Spectroscopy:

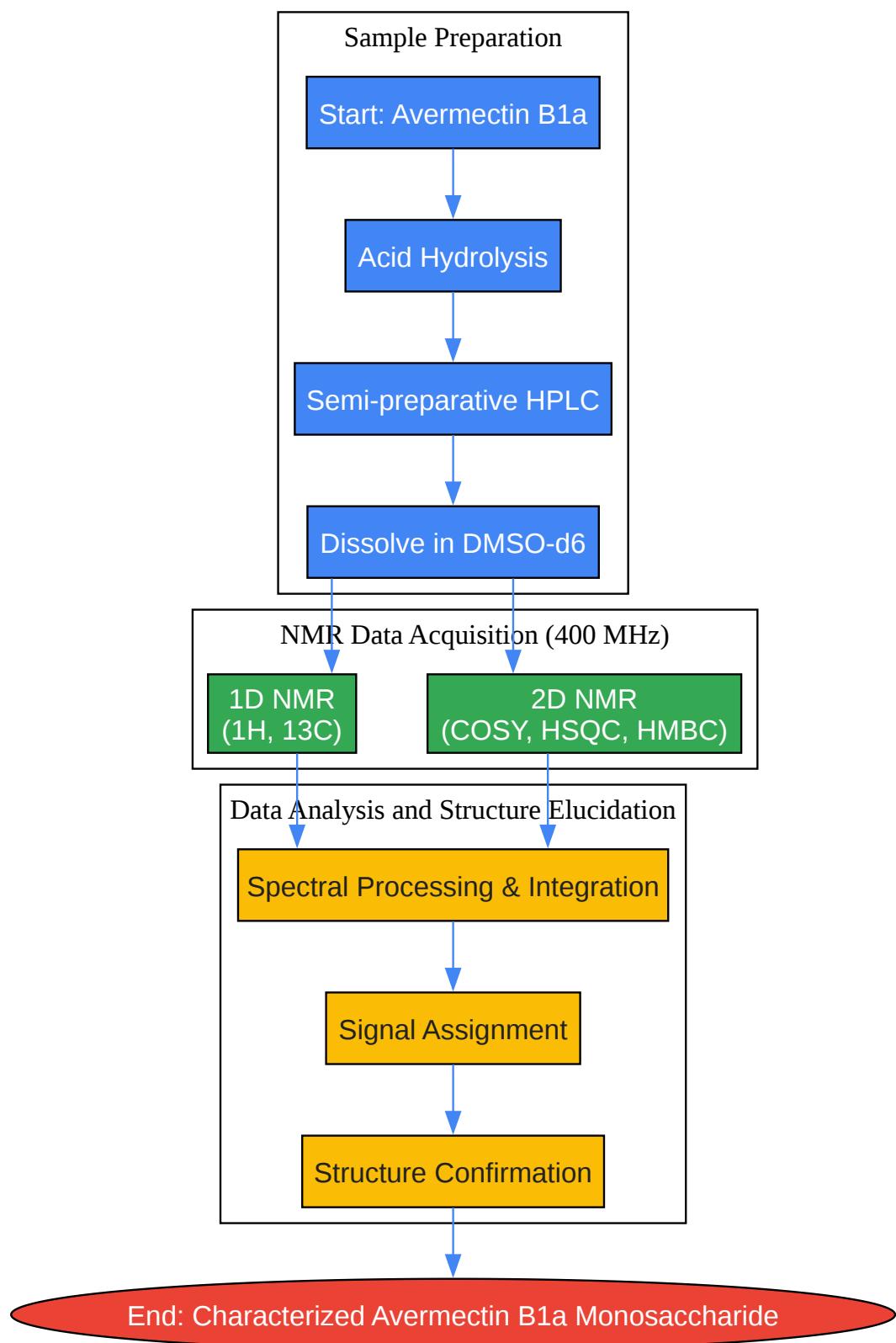
- Purpose: To identify all unique carbon signals.
- Pulse Program: Proton-decoupled ¹³C experiment.
- Key Parameters:
 - Spectral Width: Appropriate range to cover all carbon signals (e.g., 0-200 ppm).

- Acquisition Time: ~1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more, due to the low natural abundance of ^{13}C .

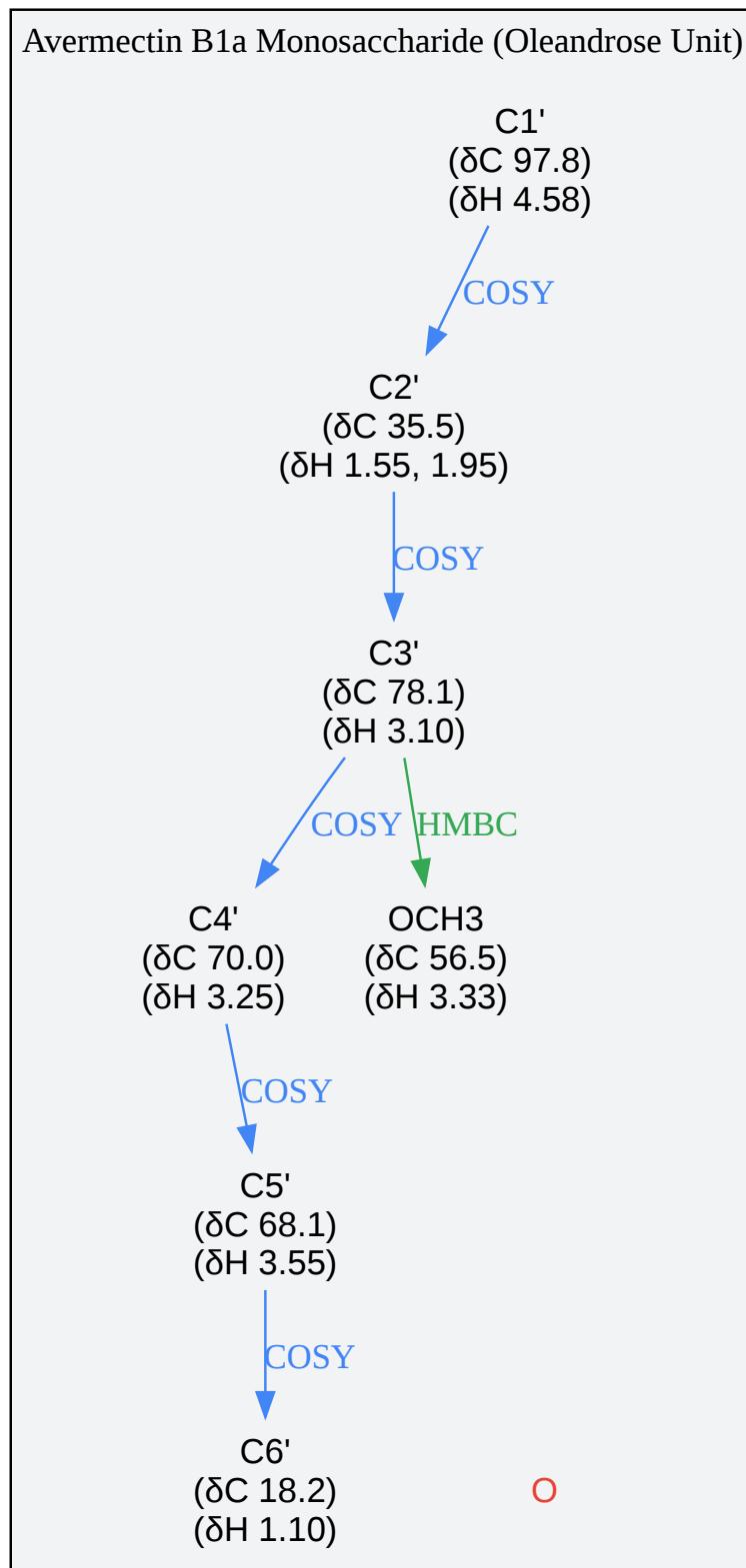
c. 2D NMR Spectroscopy:

- Correlation Spectroscopy (COSY):
 - Purpose: To identify proton-proton (^1H - ^1H) spin-spin couplings, which helps in tracing out the connectivity within the monosaccharide ring.
- Heteronuclear Single Quantum Coherence (HSQC):
 - Purpose: To identify direct one-bond correlations between protons and their attached carbons (^1H - ^{13}C). This is crucial for assigning the protonated carbons.
- Heteronuclear Multiple Bond Correlation (HMBC):
 - Purpose: To identify long-range (typically 2-3 bond) correlations between protons and carbons (^1H - ^{13}C). This experiment is vital for establishing the connectivity across quaternary carbons and between different structural fragments.

Mandatory Visualization

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Caption: Experimental workflow for the NMR characterization of **Avermectin B1a monosaccharide**.



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Caption: Key NMR correlations for the **Avermectin B1a monosaccharide** unit.

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References

- 1. tandfonline.com [tandfonline.com]
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